

Preparation of 3-Amino-2-methylphenol Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **3-Amino-2-methylphenol**. This compound is noted for its role as a trypsin inhibitor and its potential applications in cancer therapy research.^[1] Adherence to proper preparation and handling procedures is crucial for ensuring the accuracy and reproducibility of experimental results.

Application Notes

3-Amino-2-methylphenol is a chemical compound with limited solubility in aqueous solutions but is readily soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and methanol.^[1] Due to its poor water solubility, stock solutions are typically prepared in an organic solvent, with DMSO being a common choice for in vitro biological assays. When preparing for cell culture experiments, it is critical to ensure that the final concentration of the organic solvent in the culture medium is non-toxic to the cells, generally recommended to be below 0.1%.

The stability of **3-Amino-2-methylphenol** in a nutrient solution at pH 6 and 7.3 has been observed for over 8 and 16 hours, respectively, which is an important consideration for the design of time-course experiments.^[1] As a known skin, eye, and respiratory irritant, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times during handling.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	123.15 g/mol	[1] [2]
Appearance	Solid	[2]
Solubility	Water: Insoluble	[1]
DMSO, Ethanol, Methanol: Soluble	[1]	
Recommended Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)	
Typical Stock Concentration Range	10 mM - 100 mM	
Storage of Stock Solution	-20°C for long-term storage	

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **3-Amino-2-methylphenol** in DMSO.

Materials:

- **3-Amino-2-methylphenol** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Spatula
- Vortex mixer

- Pipettors and sterile pipette tips

Procedure:

- Determine the required mass of **3-Amino-2-methylphenol**.
 - For a 10 mM stock solution, the calculation is as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - Mass = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 123.15 \text{ g/mol} = 0.0012315 \text{ g} = 1.23 \text{ mg}$
- Weigh the **3-Amino-2-methylphenol**.
 - Using an analytical balance, carefully weigh out 1.23 mg of **3-Amino-2-methylphenol** powder and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- Add the solvent.
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolve the compound.
 - Cap the tube securely and vortex the solution until the **3-Amino-2-methylphenol** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary.
- Storage.
 - Store the 10 mM stock solution at -20°C in a tightly sealed, light-protected container (such as an amber vial) to prevent degradation. For short-term use, the solution can be stored at 4°C for a few days.

Experimental Workflow



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Caption: Workflow for the preparation of **3-Amino-2-methylphenol** stock solution.

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References

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- 2. 3-Amino-2-methylphenol 95 53222-92-7 [sigmaaldrich.com]
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